

In-Depth Technical Guide: Physicochemical Properties of Antibacterial Agent 135

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Compound of Interest

Compound Name: Antibacterial agent 135

Cat. No.: B12383833

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Introduction

Antibacterial agent 135 is a novel synthetic compound identified as a potent antibacterial agent. This technical guide provides a comprehensive overview of its physicochemical properties, based on available data. The information herein is intended to support further research and development of this compound as a potential therapeutic agent.

Chemical Identity and Structure

Antibacterial agent 135, also referred to as "example 7" in associated patent literature, is a bicyclic pyrazolidinone derivative.^[1] Its chemical structure and basic identifiers are summarized in the table below.

Identifier	Value
Chemical Name	(1R,5S,6S)-6-(dimethylcarbamoyl)-2-oxa-3,4-diazatricyclo[7.2.0.0 ^{3,6}]undec-7-en-5-yl hydrogen sulfate
CAS Number	2233569-54-3
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₆ S
Molecular Weight	345.33 g/mol
SMILES	CN1N=CC2=C1--INVALID-LINK--N3C[C@H]2N(OS(=O)(O)=O)C3=O

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Antibacterial Agent 135** are limited in publicly available literature. The following table summarizes the available information.

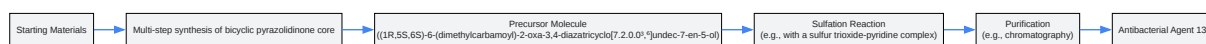
Property	Value	Experimental Protocol
Physical State	Solid	Not specified
Melting Point	Data not available	Not applicable
Solubility	Data not available	Not applicable
pKa	Data not available	Not applicable
LogP	Data not available	Not applicable
Stability	Recommended storage at -20°C.	Not specified

Experimental Protocols

Synthesis of **Antibacterial Agent 135**

The synthesis of **Antibacterial Agent 135** is detailed in patent WO2018129008A1. The process involves a multi-step synthetic route, the final step of which is the sulfation of a

precursor molecule. A generalized workflow for the synthesis is depicted below.



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Caption: Generalized synthetic workflow for **Antibacterial Agent 135**.

Detailed Synthetic Step (Final Step):

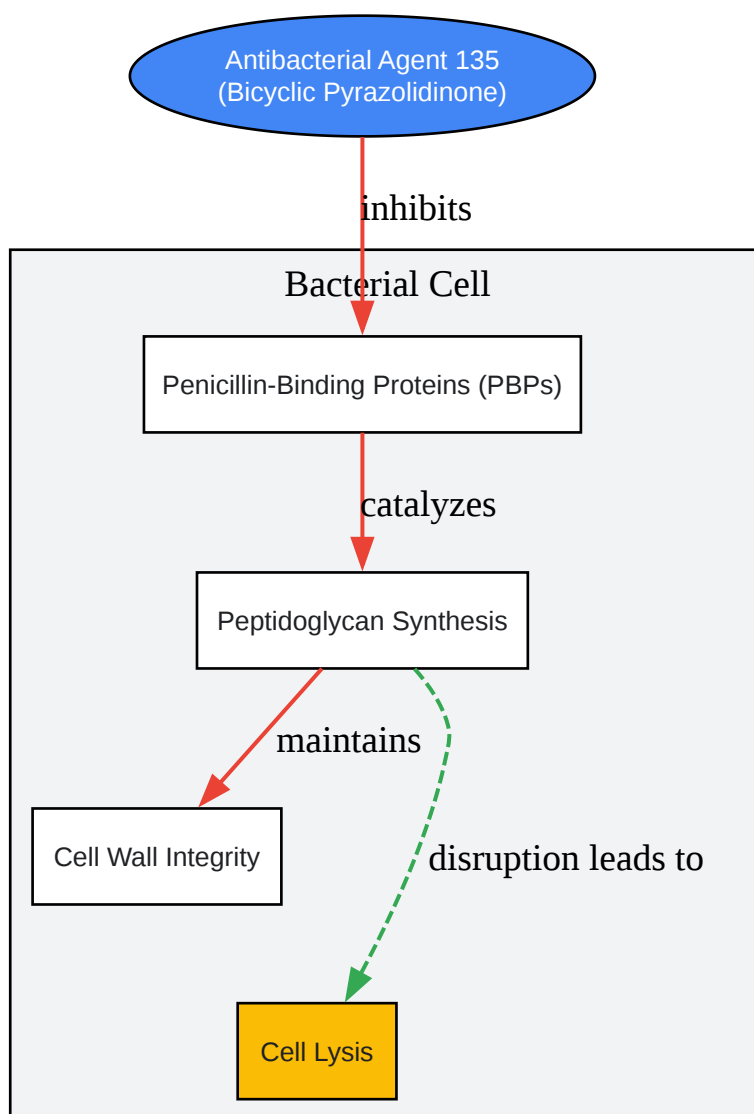
The final step in the synthesis of **Antibacterial Agent 135** involves the sulfation of the hydroxyl group of the precursor molecule. While the exact protocol for this specific compound is proprietary, a general procedure for such a reaction would involve the following:

- **Dissolution:** The precursor alcohol is dissolved in a suitable aprotic solvent (e.g., anhydrous dichloromethane or N,N-dimethylformamide).
- **Cooling:** The solution is cooled to a low temperature (e.g., 0°C or -78°C) under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Sulfating Agent:** A sulfating agent, such as a sulfur trioxide-pyridine complex or chlorosulfonic acid, is added portion-wise to the cooled solution.
- **Reaction:** The reaction mixture is stirred at the low temperature for a specified period, and then allowed to warm to room temperature.
- **Quenching:** The reaction is quenched by the addition of a suitable reagent, such as water or a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** The product is extracted from the aqueous phase using an appropriate organic solvent.
- **Purification:** The crude product is purified using techniques such as column chromatography on silica gel to yield the final compound.

- Characterization: The structure and purity of the final compound are confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Putative Mechanism of Action

The precise molecular mechanism of action for **Antibacterial Agent 135** has not been explicitly detailed in the available literature. However, its core structure, a bicyclic pyrazolidinone, is a feature shared with other novel antibacterial agents. This structural class is known to be related to β -lactam antibiotics, which act by inhibiting bacterial cell wall synthesis. The proposed mechanism of action for this class of compounds involves the inhibition of penicillin-binding proteins (PBPs), which are essential enzymes in the biosynthesis of peptidoglycan, a critical component of the bacterial cell wall.



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Caption: Proposed mechanism of action for bicyclic pyrazolidinone antibiotics.

This proposed pathway suggests that by inhibiting PBPs, **Antibacterial Agent 135** disrupts the synthesis of peptidoglycan, leading to a compromised cell wall and ultimately bacterial cell lysis. Further experimental validation is required to confirm this specific mechanism for **Antibacterial Agent 135**.

Conclusion

Antibacterial Agent 135 is a promising novel antibacterial compound with a distinct chemical structure. While a comprehensive physicochemical profile is yet to be publicly detailed, the

available information on its identity and synthesis provides a solid foundation for further investigation. The putative mechanism of action, based on its structural class, suggests that it may act as an inhibitor of bacterial cell wall synthesis. Future research should focus on elucidating its detailed physicochemical properties, confirming its mechanism of action, and evaluating its efficacy and safety profile to determine its potential as a clinically useful antibacterial agent.

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References

- 1. medchemexpress.com [medchemexpress.com]
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